

# Corilagin: A Comprehensive Technical Guide to its Certificate of Analysis

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## Compound of Interest

Compound Name: Corilagin (Standard)

Cat. No.: B7819201

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This technical guide provides an in-depth overview of the essential analytical data and methodologies associated with the Certificate of Analysis (CoA) for Corilagin, a bioactive ellagitannin. The information presented is intended to support research, development, and quality control activities involving this compound.

## Chemical and Physical Properties

Corilagin is a hydrolyzable tannin found in various medicinal plants. Its identity and purity are confirmed through a series of standardized tests. Below is a summary of its key chemical and physical properties.

| Property          | Specification  |
|-------------------|--|
| Chemical Name     | [(1S,19R,21S,22R,23R)-6,7,8,11,12,13,22,23-octahydroxy-3,16-dioxo-2,17,20-trioxatetracyclo[17.3.1.04,9.010,15]tricos-4,6,8,10,12,14-hexaen-21-yl] 3,4,5-trihydroxybenzoate |
| Molecular Formula | C27H22O18[1][2][3][4][5][6]  |
| Molecular Weight  | 634.45 g/mol [1][3][4][5][6]   |
| CAS Number        | 23094-69-1[2][3][4][5][6]  |
| Appearance        | Off-White to White-beige crystalline powder[7][8]  |
| Purity (by HPLC)  | ≥98.0%[2][3][4]  |
| Storage           | 2-8°C, protected from air and light[2][3]  |

## Analytical Methodologies

### High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Purity of Corilagin is typically determined by High-Performance Liquid Chromatography (HPLC). A validated method is crucial for accurate quantification.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a photodiode array (PDA) detector.
- Column: RP-18 column (e.g., 4.6 × 250 mm, 5 μm) is commonly used.[9]
- Mobile Phase: A gradient elution using a mixture of acetonitrile and acidified water (e.g., 0.05% trifluoroacetic acid in water) is effective.[3][9]
- Flow Rate: A typical flow rate is 1.0 mL/min.[4]
- Detection Wavelength: Corilagin can be monitored at approximately 210 nm or 275 nm.[4][6]

- Column Temperature: Maintained at 25-35°C.[4][9]
- Injection Volume: 5-20  $\mu$ L.[3][4]

## Nuclear Magnetic Resonance (NMR) for Structural Identification

The chemical structure of Corilagin is unequivocally confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy. Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are employed for this purpose.

Experimental Protocol:

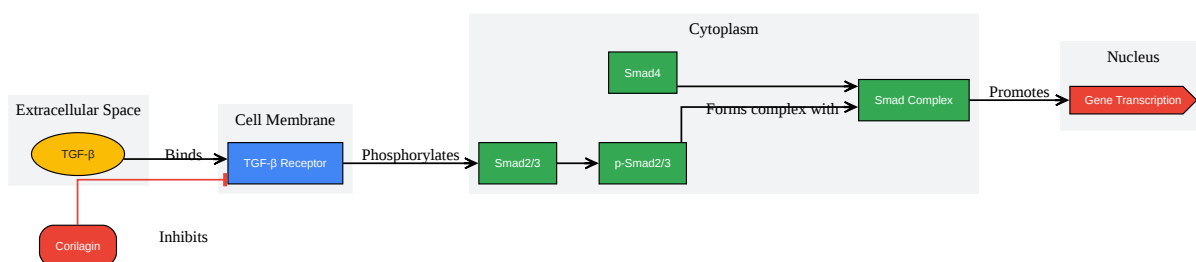
- Instrumentation: A high-resolution NMR spectrometer.
- Solvent: Deuterated solvents such as DMSO- $d_6$  or  $\text{D}_2\text{O}$  are suitable.[7]
- Analysis: The acquired spectra are compared with reference spectra of a certified Corilagin standard. The presence of 27 carbon signals in the  $^{13}\text{C}$  NMR spectrum is a key identifier.[7]

## Biological Activity and Signaling Pathways

Corilagin exhibits a range of biological activities, including anti-inflammatory, anti-tumor, and neuroprotective effects. These activities are mediated through its interaction with various cellular signaling pathways.

### Inhibition of the TGF- $\beta$ Signaling Pathway

Corilagin has been shown to inhibit the Transforming Growth Factor-beta (TGF- $\beta$ ) signaling pathway, which is often dysregulated in cancer and fibrosis.[2][10]

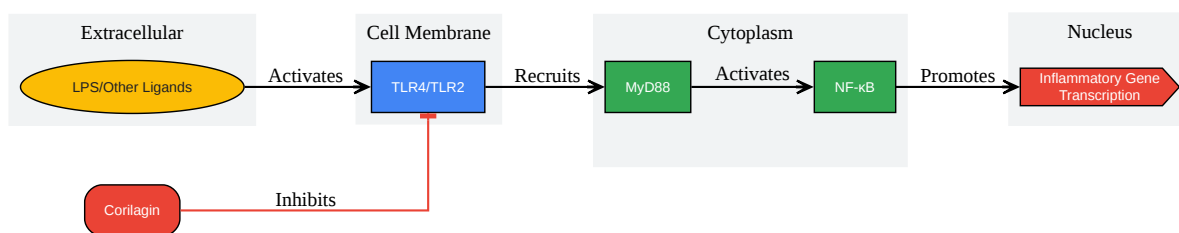


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Corilagin's inhibition of the TGF-β signaling pathway.

## Modulation of the TLR4/TLR2 Signaling Pathway

Corilagin has also been demonstrated to modulate the Toll-like Receptor 4 (TLR4) and Toll-like Receptor 2 (TLR2) signaling pathways, which play a critical role in the innate immune response and inflammation.<sup>[11][12][13][14]</sup>



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Corilagin's modulation of the TLR4/TLR2 signaling pathway.

## Solubility

Proper dissolution of Corilagin is critical for its use in various experimental settings.

| Solvent                                 | Solubility |
|---|------------|
| Dimethyl sulfoxide (DMSO)               | ~25 mg/mL  |
| Ethanol                                 | ~25 mg/mL  |
| Dimethylformamide (DMF)                 | ~20 mg/mL  |
| Phosphate-buffered saline (PBS, pH 7.2) | ~5 mg/mL   |

Note: It is recommended to purge organic solvents with an inert gas. Aqueous solutions are not recommended for storage for more than one day.[15]

This technical guide serves as a comprehensive resource for understanding the key analytical parameters and biological context of Corilagin. For batch-specific data, always refer to the Certificate of Analysis provided by the supplier.

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